

molecular weight and formula of trans-1,2-Cyclohexanedicarboxylic acid

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Compound of Interest

Compound Name: *trans-1,2-Cyclohexanedicarboxylic acid*

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An In-depth Technical Guide to trans-1,2-Cyclohexanedicarboxylic Acid

This guide provides essential information regarding the physicochemical properties of **trans-1,2-Cyclohexanedicarboxylic acid**, tailored for researchers, scientists, and professionals in drug development.

Core Compound Data

trans-1,2-Cyclohexanedicarboxylic acid is a dicarboxylic acid featuring two carboxyl groups on a cyclohexane ring in a trans configuration.^[1] This stereoisomeric arrangement distinguishes it from its cis-isomer and is crucial to its chemical and physical properties.^[1] It typically appears as a white crystalline solid.^[1]

Physicochemical Properties

A summary of the key quantitative data for **trans-1,2-Cyclohexanedicarboxylic acid** is presented below for straightforward reference.

Property	Value	Source
Chemical Formula	C ₈ H ₁₂ O ₄	[1] [2] [3] [4] [5]
Molecular Weight	172.18 g/mol	[2] [3] [5] [6] [7]
CAS Number	2305-32-0	[1] [2] [3] [4] [6]
Appearance	White crystalline powder	[1] [6]
Melting Point	228-230 °C	[6]
Solubility in Water	2 g/L (at 20 °C)	[1]

Experimental Protocols

Detailed experimental methodologies are critical for the replication and advancement of scientific research. Below is a purification protocol for **trans-1,2-Cyclohexanedicarboxylic acid**.

Purification by Recrystallization

A common method for purifying **trans-1,2-Cyclohexanedicarboxylic acid** involves recrystallization. The compound can be crystallized from a mixture of benzene and ether.[\[8\]](#) An alternative and frequently cited method involves the use of hot water, leveraging the compound's temperature-dependent solubility.

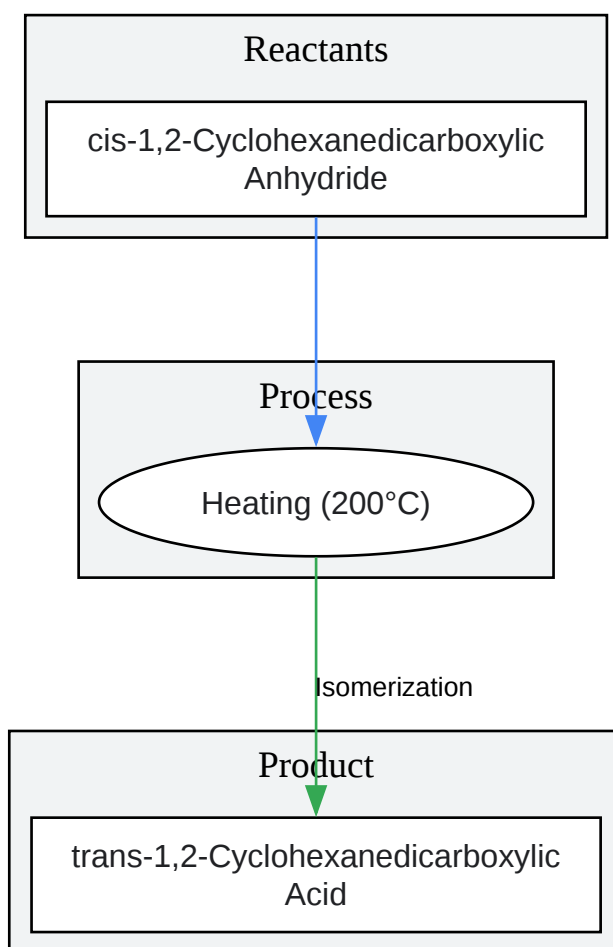
Protocol:

- Dissolve the crude **trans-1,2-Cyclohexanedicarboxylic acid** in a minimal amount of boiling water.
- Once fully dissolved, allow the solution to cool slowly to room temperature.
- As the solution cools, the solubility of the acid will decrease, leading to the formation of crystals.
- Further cooling in an ice bath can enhance the yield of the crystals.
- Collect the purified crystals by vacuum filtration.

- Wash the crystals with a small amount of cold water to remove any remaining soluble impurities.
- Dry the crystals, typically in a desiccator or a low-temperature oven.

Conceptual Diagrams

Visualizing the relationships and structures of chemical compounds is essential for a comprehensive understanding.



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Caption: Isomerization of the cis-anhydride to the trans-acid.

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